

Essential Guide to the Proper Disposal of L-803087

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Compound of Interest

Compound Name: L-803087

Cat. No.: B1237454

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical component of laboratory management. This document provides a comprehensive guide to the proper disposal procedures for **L-803087**, a potent and selective somatostatin sst4 receptor agonist. Adherence to these guidelines is essential to maintain a safe laboratory environment and to comply with regulatory standards.

Understanding L-803087: Key Safety Considerations

While specific disposal instructions for **L-803087** are not readily available in public documents, general best practices for the disposal of potent biologically active compounds of unknown environmental impact must be followed. The provided information indicates that **L-803087** is a research chemical, and as such, should be handled with care. Unused or waste **L-803087** should be treated as hazardous chemical waste.

Key Chemical and Storage Information:

Property	Value	Source
Purity	99.66%	MedChemExpress[1][2][3]
CAS Number	217480-26-7	MedChemExpress[3]
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	MedChemExpress[1]

Standard Operating Procedure for L-803087

Disposal

The following step-by-step procedure is a general guideline based on standard practices for laboratory chemical waste. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols and local regulations.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses, and chemical-resistant gloves.

2. Waste Segregation:

- Solid Waste:
 - Place any solid **L-803087**, contaminated personal protective equipment (e.g., gloves, weighing paper), and empty vials into a dedicated, clearly labeled hazardous waste container.
 - Do not mix with non-hazardous waste.
- Liquid Waste:
 - Collect all solutions containing **L-803087** in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Do not pour **L-803087** solutions down the drain.
 - For solutions in solvents such as DMSO, the entire solution should be treated as hazardous waste.

3. Waste Labeling:

- Clearly label the hazardous waste container with the following information:
 - "Hazardous Waste"

- "L-803087"
- The solvent used (e.g., DMSO)
- Approximate concentration and quantity
- Date of accumulation start
- Your name and laboratory information

4. Storage of Waste:

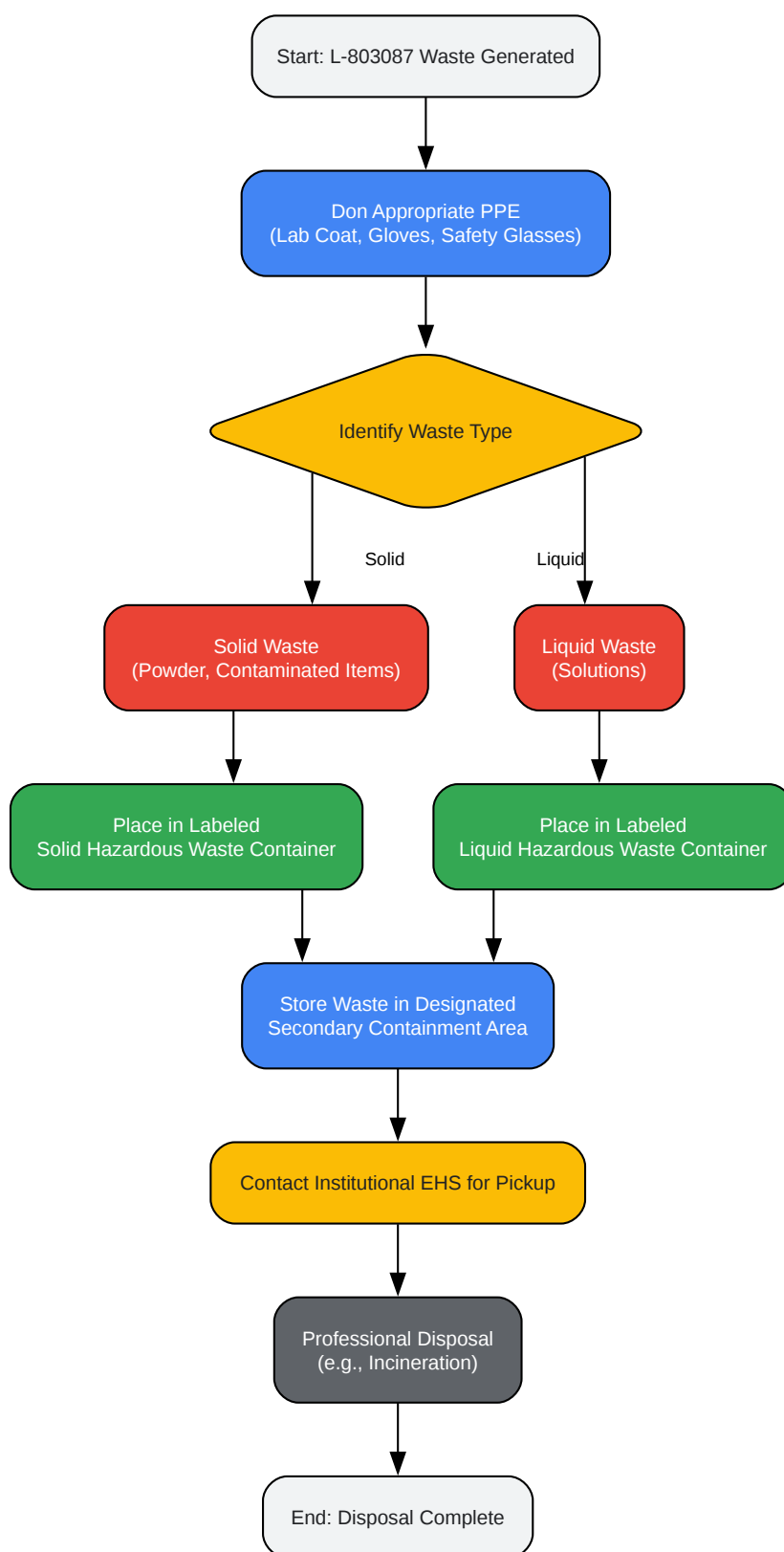
- Store the sealed hazardous waste container in a designated, secure secondary containment area within the laboratory.
- This area should be away from general lab traffic and incompatible chemicals.

5. Final Disposal:

- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal of the waste.
- Follow all institutional and local regulations for the final disposal process, which will likely involve incineration.

Logical Workflow for L-803087 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **L-803087**.



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Caption: Workflow for the proper disposal of **L-803087**.

Disclaimer: This information is intended as a general guide. Researchers are responsible for following all applicable local, state, and federal regulations, as well as their institution's specific safety and disposal protocols. In the absence of a specific Safety Data Sheet (SDS) for **L-803087**, treating the compound as a hazardous chemical of unknown toxicity is the most prudent approach. Always consult with your institution's Environmental Health and Safety (EHS) department for definitive guidance.

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References

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